

Safety and handling for (3-Amino-5-bromopyridin-2-yl)methanol

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Compound of Interest

Compound Name: (3-Amino-5-bromopyridin-2-yl)methanol

Cat. No.: B1377986

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An In-depth Technical Guide on the Safe Handling of **(3-Amino-5-bromopyridin-2-yl)methanol**

Audience: Researchers, Scientists, and Drug Development Professionals

Disclaimer: This document is intended for informational purposes only and does not constitute a formal safety endorsement or protocol for any specific laboratory or institution. All handling of chemical substances must be conducted in accordance with your institution's established safety protocols and under the guidance of qualified personnel. Always refer to the manufacturer's Safety Data Sheet (SDS) for the most current and comprehensive safety information.

Core Compound Identity and Physicochemical Profile

(3-Amino-5-bromopyridin-2-yl)methanol is a substituted pyridine derivative. Its chemical structure, incorporating an amino group, a bromine atom, and a hydroxymethyl group, defines its reactivity and dictates the necessary handling precautions.

Table 1: Key Physicochemical Data

Property	Value
Molecular Formula	C ₆ H ₇ BrN ₂ O
Molecular Weight	203.04 g/mol
CAS Number	1380571-68-5[1]
Appearance	Solid (form may vary)
Melting Point	65-69 °C (for the related compound 3-Amino-5-bromopyridine)[2]

Note: The melting point provided is for a structurally similar compound and should be considered as an estimate. Always refer to the supplier's certificate of analysis for lot-specific data.

Hazard Identification and GHS Classification

While a specific GHS classification for **(3-Amino-5-bromopyridin-2-yl)methanol** is not universally established, the known hazards of structurally related aminopyridines and brominated pyridines provide a strong basis for a precautionary approach. The primary hazards are associated with its potential toxicity and irritant properties.[3][4][5]

Table 2: Anticipated GHS Hazard Classifications

Hazard Class	Hazard Statement
Acute Toxicity, Oral (Category 4)	H302: Harmful if swallowed.[5][6]
Skin Corrosion/Irritation (Category 2)	H315: Causes skin irritation.[5][6][7]
Serious Eye Damage/Eye Irritation (Category 2A)	H319: Causes serious eye irritation.[5][6][7]
Specific Target Organ Toxicity — Single Exposure (Category 3), Respiratory System	H335: May cause respiratory irritation.[7]

Engineering Controls and Personal Protective Equipment (PPE)

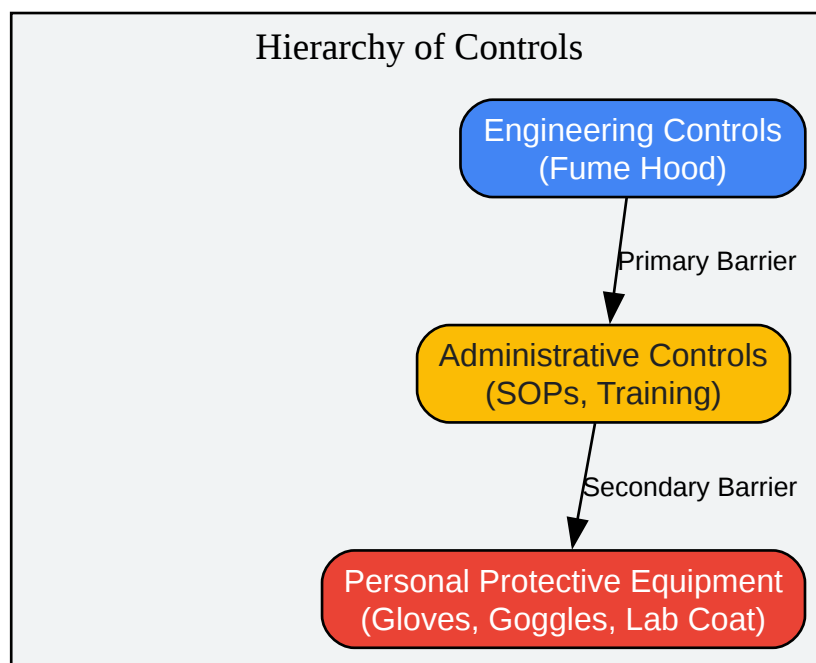
A multi-layered approach to safety, beginning with robust engineering controls and supplemented by appropriate PPE, is essential for minimizing exposure.

Engineering Controls

- **Chemical Fume Hood:** All manipulations of solid **(3-Amino-5-bromopyridin-2-yl)methanol** and its solutions must be performed in a properly functioning and certified chemical fume hood.^{[3][8][9]} This is the primary means of preventing inhalation of airborne particulates and vapors.
- **Ventilation:** Ensure adequate general laboratory ventilation to prevent the accumulation of fugitive emissions.^{[4][9]}

Personal Protective Equipment (PPE)

- **Eye and Face Protection:** Chemical safety goggles are mandatory.^[3] A face shield should be worn over goggles when there is a risk of splashing.^[3]
- **Hand Protection:** Chemically resistant gloves, such as nitrile, are required. Gloves must be inspected for integrity before each use and changed immediately if contamination is suspected.^[9]
- **Body Protection:** A full-length laboratory coat must be worn and kept fastened.^[3]
- **Respiratory Protection:** In situations where dust or aerosol generation is unavoidable and cannot be controlled by a fume hood, a NIOSH-approved respirator with an appropriate cartridge for organic vapors and particulates should be used.^[8] All respirator use must be in accordance with a formal respiratory protection program.



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Caption: Hierarchy of controls for safe handling.

Safe Handling and Storage Protocols

Handling

- Weighing and Transfer: Conduct all weighing and transfer operations within a chemical fume hood to contain any dust. Use smooth, controlled motions to minimize the generation of airborne particles.
- Solution Preparation: When dissolving the solid, add the solvent to the solid to wet the material and reduce dusting.
- General Hygiene: Avoid all contact with skin and eyes.^[4] Do not eat, drink, or smoke in areas where this compound is handled.^[10] Wash hands thoroughly after handling.

Storage

- Container: Keep the compound in its original, tightly sealed container.^[4]^[10]

- Location: Store in a cool, dry, and well-ventilated area.[4][10] The storage area should be secured and accessible only to authorized personnel.[3]
- Incompatibilities: Store away from strong oxidizing agents, strong acids, acid chlorides, and acid anhydrides.[3]

Emergency Procedures

Preparedness is critical for responding effectively to any accidental release or exposure.

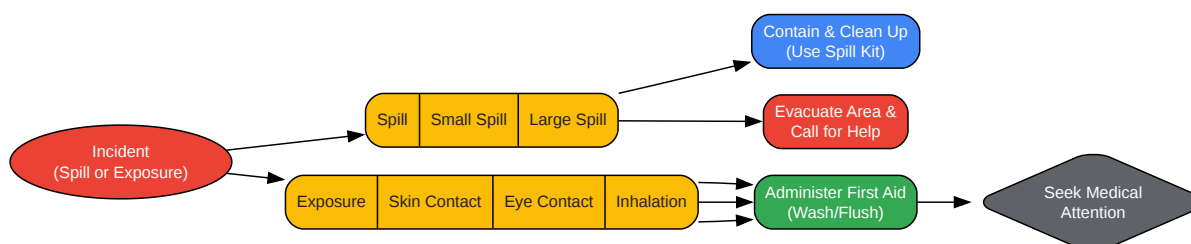
Spills

- Minor Spill (Solid): If a small amount is spilled within a fume hood, carefully sweep it up using a dustpan and brush, avoiding dust creation. Place the material into a sealed, labeled container for hazardous waste disposal.[11]
- Minor Spill (Liquid): For small solution spills, absorb the material with an inert absorbent (e.g., vermiculite, sand).[9] Place the contaminated absorbent into a sealed, labeled container for disposal.
- Major Spill: In the event of a large spill, evacuate the immediate area and notify your institution's emergency response team.[8][12]

First Aid

- Inhalation: If inhaled, immediately move the affected person to fresh air.[4][13][14] If breathing is difficult or stops, provide artificial respiration and seek immediate medical attention.[11]
- Skin Contact: Immediately wash the affected area with copious amounts of soap and water for at least 15 minutes.[4][9] Remove contaminated clothing. Seek medical attention if irritation persists.[4]
- Eye Contact: Immediately flush the eyes with plenty of water for at least 15 minutes, holding the eyelids open.[4][9] Remove contact lenses if present and easy to do. Seek immediate medical attention.[4]

- Ingestion: Do NOT induce vomiting.[11] Rinse the mouth with water and seek immediate medical attention.[4]



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Caption: Emergency response workflow for spills and exposures.

Waste Disposal

All waste containing **(3-Amino-5-bromopyridin-2-yl)methanol**, including empty containers, contaminated PPE, and spill cleanup materials, must be treated as hazardous waste.[3]

- Collect all waste in designated, properly labeled, and sealed containers.[3]
- Never dispose of this chemical or its solutions down the drain.[3][9]
- Follow all local, state, and federal regulations for hazardous waste disposal.[3]

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